

# physical and chemical properties of trisodium orthoborate

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## Compound of Interest

Compound Name: *trisodium orthoborate*

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An In-depth Technical Guide on the Physical and Chemical Properties of **Trisodium Orthoborate**

## Introduction

**Trisodium orthoborate** ( $\text{Na}_3\text{BO}_3$ ) is an inorganic compound, the trisodium salt of orthoboric acid.[1] It is a source of the orthoborate anion ( $[\text{BO}_3]^{3-}$ ).[2] This technical guide provides a comprehensive overview of the physical and chemical properties of **trisodium orthoborate**, intended for researchers, scientists, and professionals in drug development. The guide details quantitative data, experimental methodologies for its characterization, and visual representations of its chemical behavior and structure.

## Physical Properties

**Trisodium orthoborate** is a solid crystalline powder.[3] A summary of its key physical properties is presented in the table below.

Property	Value	Units	Citations
Molecular Formula	BNa <sub>3</sub> O <sub>3</sub>	[2][4][5]	
Molecular Weight	127.78	g/mol	[1][6]
Melting Point	75	°C	[1][6]
Boiling Point	320	°C	[1][6]
Density	1.73	g/cm <sup>3</sup>	[1][6]
Appearance	White solid crystalline powder	[3]	

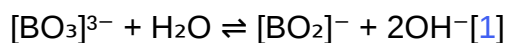
## Chemical Properties

**Trisodium orthoborate** exhibits chemical properties characteristic of a salt derived from a weak acid and a strong base.

**Structure:** The orthoborate anion ([BO<sub>3</sub>]<sup>3-</sup>) has a trigonal planar geometry, a result of the sp<sup>2</sup> hybridization of the boron atom.[2] This creates three equivalent boron-oxygen bonds.[2] The orthoborate anion is isoelectronic with the carbonate anion ([CO<sub>3</sub>]<sup>2-</sup>).[2]

**Reactivity and Stability:** **Trisodium orthoborate** is stable under normal storage conditions.[3] It can react violently with strong oxidizing agents.[7] Reaction with strong reducing agents, such as metal hydrides or alkali metals, can generate hydrogen gas, creating a potential explosion hazard.[8][9]

**Hydrolysis:** When dissolved in water, the orthoborate anion undergoes partial hydrolysis to form sodium metaborate ([BO<sub>2</sub>]<sup>-</sup>) and hydroxide ions (OH<sup>-</sup>), resulting in an alkaline solution.[1][2] The equilibrium for this reaction is as follows:



The stability of **trisodium orthoborate** in aqueous solutions is pH-dependent.[2] Below a pH of 9.14, orthoboric acid (H<sub>3</sub>BO<sub>3</sub>) is the predominant species.[2]

**Thermal Decomposition:** The thermal decomposition pathway of borates can be complex. For instance, a related compound,  $\text{Na}_3[\text{B}_3\text{O}_4(\text{OH})_4]$ , has been shown to decompose at 155 °C into  $\text{Na}_3[\text{B}_3\text{O}_5(\text{OH})_2]$  in equilibrium with its vapor.[\[10\]](#)[\[11\]](#)[\[12\]](#)

## Experimental Protocols

### Synthesis of Trisodium Orthoborate

A common method for the synthesis of **trisodium orthoborate** involves the high-temperature reaction of sodium carbonate ( $\text{Na}_2\text{CO}_3$ ) with either sodium metaborate ( $\text{NaBO}_2$ ) or boric oxide ( $\text{B}_2\text{O}_3$ ).[\[1\]](#)[\[2\]](#)[\[6\]](#)

- **Reactants:** Sodium carbonate and sodium metaborate (or boric oxide).[\[1\]](#)[\[2\]](#)
- **Reaction Conditions:** The reactants are heated to a temperature range of 600 to 850°C.[\[1\]](#)[\[2\]](#)
- **Reaction Equation:**  $\text{NaBO}_2 + \text{Na}_2\text{CO}_3 \rightarrow \text{Na}_3\text{BO}_3 + \text{CO}_2$ [\[1\]](#)[\[2\]](#)
- **Purification:** Obtaining the compound in a pure form from melts can be challenging.[\[1\]](#)[\[6\]](#)  
Post-synthesis purification can be achieved through recrystallization in ethanol-water mixtures to minimize impurities.[\[2\]](#)

### Single Crystal Growth of a Related Borate

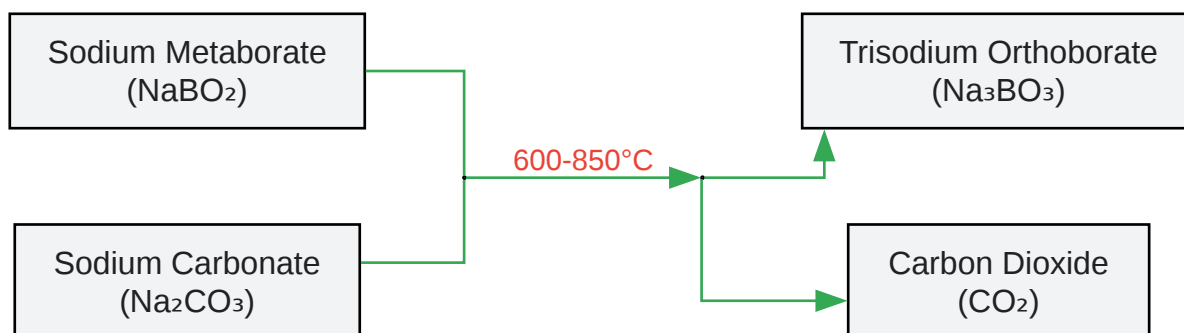
Single crystals of a related compound, trisodium scandium bis(orthoborate) ( $\text{Na}_3\text{Sc}(\text{BO}_3)_2$ ), have been synthesized, providing a potential methodology for obtaining crystalline **trisodium orthoborate**.[\[13\]](#)

- **Melt Composition:** A mixture of  $\text{Na}_2\text{CO}_3$ ,  $\text{Sc}_2\text{O}_3$ , and  $\text{B}_2\text{O}_3$  (in a 10:1:10 ratio) is used.[\[13\]](#)
- **Heating and Cooling:** The mixture is heated in a platinum crucible to 1373 K and held for several hours. The resulting transparent melt is then slowly cooled to 1223 K at a rate of 3 K/h.[\[13\]](#)
- **Crystal Formation:** Colorless, block-shaped crystals are obtained upon further cooling to room temperature.[\[13\]](#)

## Characterization Techniques

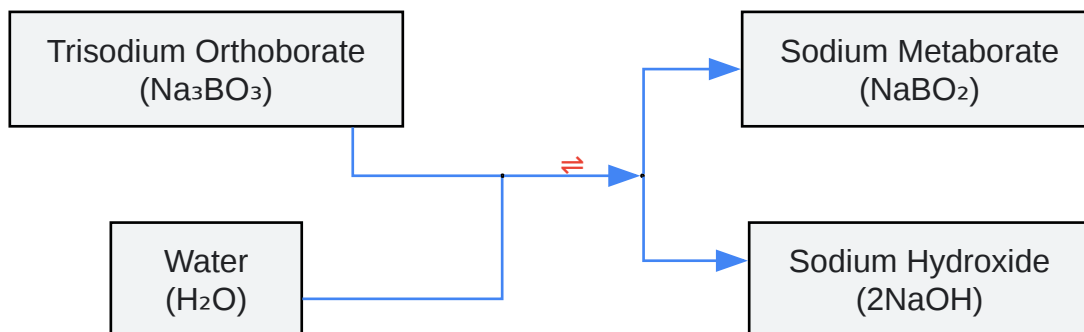
- Purity Assessment: The purity of synthesized **trisodium orthoborate** can be confirmed using  $^{11}\text{B}$  NMR spectroscopy, with  $\text{B}(\text{OH})_3$  or  $\text{B}(\text{OH})_4^-$  peaks as references, and elemental analysis.[2]
- Density Measurement: Density can be determined using instruments such as an Anton Paar densimeter.[2]
- Water Content: Karl Fischer titration is a suitable method for quantifying residual water content, which can affect reactivity.[2]
- Spectroscopic Analysis: Spectroscopic methods like Raman or Fourier-transform infrared (FTIR) spectroscopy can be employed to track speciation changes in solution.[2]

## Visualizations



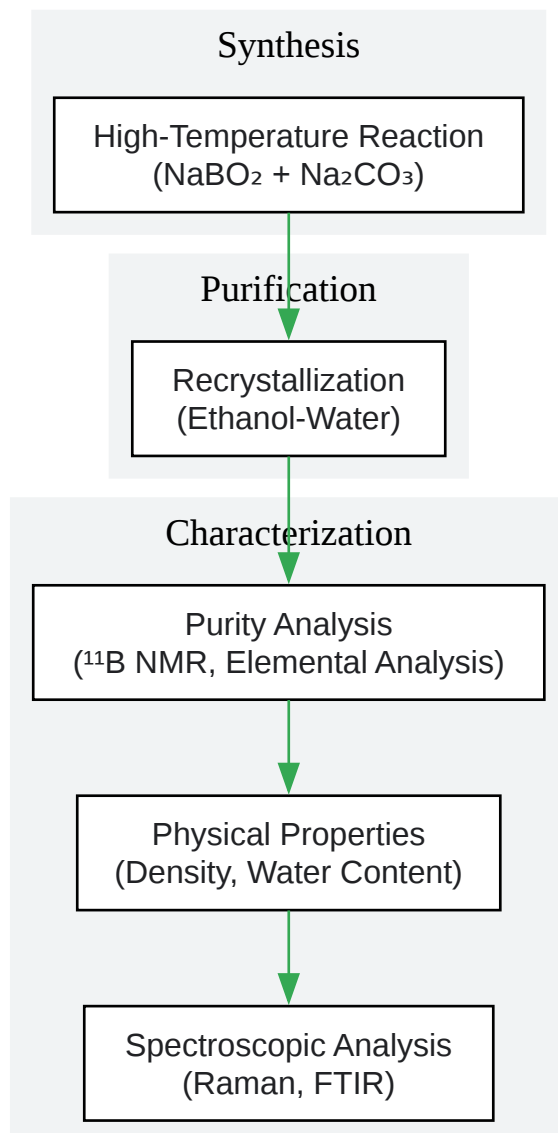
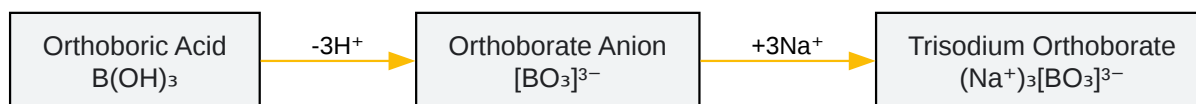
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Caption: Synthesis of **Trisodium Orthoborate**.



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Caption: Hydrolysis of **Trisodium Orthoborate** in Water.



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